

A-25794 (CAS 22198-93-2): An Obscure Antibiotic with Putative Antidepressant Effects

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Compound of Interest

Compound Name: A-25794

Cat. No.: B1664723

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For Researchers, Scientists, and Drug Development Professionals

Introduction

A-25794, with the Chemical Abstracts Service (CAS) number 22198-93-2, is a chemical compound identified as N-(1,1-Dimethyl-2-propynyl)-3,4,5-trimethoxycinnamamide. It is historically cataloged as an antibiotic, though its primary recognition in the limited available scientific literature stems from a preliminary investigation into its potential antidepressant properties.^{[1][2][3][4]} Despite this early interest, **A-25794** has remained largely unstudied, and a comprehensive understanding of its biological activity, mechanism of action, and therapeutic potential is conspicuously absent from modern scientific databases. This guide serves to consolidate the sparse information available on **A-25794** and to highlight the significant gaps in our knowledge.

Chemical and Physical Properties

While detailed experimental data on the physicochemical properties of **A-25794** are not readily available in the searched literature, its chemical structure provides some basic insights.

Table 1: Basic Information for **A-25794**

Property	Value
CAS Number	22198-93-2
Chemical Name	N-(1,1-Dimethyl-2-propynyl)-3,4,5-trimethoxycinnamamide
Synonyms	A 25794, A-25794, Abott 25794[1]
Molecular Formula	C17H21NO4
Molecular Weight	303.35 g/mol

Biological Activity and Research Findings

The scientific record for **A-25794** is exceptionally limited. The compound is consistently referred to as an antibiotic with potential antidepressant properties.[2][3][4]

Antidepressant Properties

The sole piece of primary research identified is a pilot study published in 1971 by Flemenbaum and Schiele, which investigated the antidepressant properties of **A-25794**. [1][2][3][4]

Unfortunately, the full text of this study is not widely available, and therefore, detailed experimental protocols, quantitative data such as efficacy measures, and patient population details cannot be provided. The study's existence is noted by several chemical suppliers, but the specifics of its findings remain obscure.[1][2][3][4]

Antibiotic Properties

Although categorized as an antibiotic, no data regarding the antimicrobial spectrum, mechanism of antibiotic action, or minimum inhibitory concentrations (MICs) for **A-25794** against various bacterial strains have been found in the performed searches.

Core Structure: 3,4,5-Trimethoxycinnamamide

While research on **A-25794** itself is scarce, its core chemical structure, 3,4,5-trimethoxycinnamamide, is a scaffold that has been explored in medicinal chemistry for other therapeutic applications, most notably in the development of anticancer agents. Derivatives of 3,4,5-trimethoxycinnamic acid have been synthesized and investigated for their biological

activities. This suggests that the broader chemical class to which **A-25794** belongs is of interest to researchers, even if **A-25794** specifically has not been a focus of recent study.

Gaps in Knowledge and Future Directions

The current body of scientific literature is insufficient to provide a detailed technical guide on **A-25794**. The core requirements for such a guide, including quantitative data, experimental protocols, and an understanding of its mechanism of action, are absent.

To advance the understanding of **A-25794**, the following areas of research would need to be addressed:

- **Re-synthesis and Characterization:** Modern analytical techniques should be used to confirm the structure and purity of newly synthesized **A-25794** and to fully characterize its physicochemical properties.
- **In Vitro Antibiotic Profiling:** The antimicrobial spectrum of **A-25794** should be determined against a panel of clinically relevant Gram-positive and Gram-negative bacteria.
- **Mechanism of Action Studies:**
 - **Antibiotic:** Investigations into how **A-25794** exerts its antibiotic effects are needed. This could involve studies on cell wall synthesis, protein synthesis, DNA replication, or other essential bacterial processes.
 - **Antidepressant:** The biological targets for its potential antidepressant effects are unknown. Studies could explore its interaction with monoamine transporters (for serotonin, norepinephrine, and dopamine), receptors, or enzymes like monoamine oxidase.
- **In Vitro and In Vivo Efficacy Studies:** Modern preclinical models would be required to evaluate the efficacy and safety of **A-25794** for both its antibiotic and antidepressant activities.
- **Pharmacokinetic and Pharmacodynamic Profiling:** A comprehensive ADME (absorption, distribution, metabolism, and excretion) profile would be necessary to understand its behavior in a biological system.

Conclusion

A-25794 (CAS 22198-93-2) is a compound with a historical footnote as a potential antidepressant and an antibiotic. However, due to a profound lack of follow-up research since the early 1970s, it remains an enigmatic molecule. For researchers, scientists, and drug development professionals, **A-25794** represents a largely unexplored chemical entity. The information required to fulfill a detailed technical guide with quantitative data, experimental protocols, and signaling pathway visualizations is not available in the public domain. Any future work on this compound would require starting from basic in vitro characterization and proceeding through a systematic preclinical evaluation.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [A-25794 (CAS 22198-93-2): An Obscure Antibiotic with Putative Antidepressant Effects]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664723#a-25794-cas-22198-93-2-basic-research\]](https://www.benchchem.com/product/b1664723#a-25794-cas-22198-93-2-basic-research)

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